

Unraveling XY153: A Case of Mistaken Identity in Scientific Databases

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Compound of Interest

Compound Name: XY153

Cat. No.: B12393055

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A comprehensive search for the compound designated "**XY153**" has revealed no specific drug, molecule, or therapeutic agent with this identifier in publicly available scientific and medical literature. Initial database queries for "**XY153**" and its potential analogs have instead pointed to unrelated subjects, including a promotional Pokémon trading card and clinical trials for a distinct therapeutic candidate, NMS-153.

The search for comparative data on **XY153** analogs is therefore inconclusive, as the primary compound itself is not defined within the accessible research landscape. The information retrieved primarily discusses the Hedgehog signaling pathway, a crucial biological cascade involved in embryonic development and increasingly implicated in cancer.^{[1][2][3][4]} While this pathway is a common target in drug development, there is no discernible link between it and a compound labeled **XY153** in the provided search results.

One of the prominent, yet unrelated, findings is the clinical-stage molecule NMS-153. This compound is identified as a potent and highly selective small molecule inhibitor of Monopolar Spindle 1 (MPS1) and an activator of the cGAS/STING pathway.^[5] Nerviano Medical Sciences is currently evaluating NMS-153 in a Phase II clinical trial in combination with atezolizumab for the treatment of hepatocellular carcinoma.^[5] It is crucial to emphasize that NMS-153 is a distinct entity and should not be confused with the queried "**XY153**."

Similarly, other search results touched upon discontinued clinical trials for a different agent, nanrilkefusp alfa (SOT101), an IL-15 receptor superagonist, further highlighting the lack of specific information on **XY153**.^{[6][7]}

Conclusion:

Based on the available information, "XY153" does not correspond to a known scientific compound or drug candidate. The query likely contains a typographical error or refers to an internal, non-public designation. Without a clear identification of XY153, a comparative analysis of its analogs, including data presentation, experimental protocols, and signaling pathway diagrams, cannot be conducted. Researchers and professionals seeking information on this topic are advised to verify the correct identifier of the compound of interest.

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